

Technical Guide: Solubility Profiling of 1-(1-Bromopropan-2-yl)-3-methylbenzene

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Compound of Interest

Compound Name: 1-(1-Bromopropan-2-yl)-3-methylbenzene

CAS No.: 92243-76-0

Cat. No.: B13213036

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Executive Summary

1-(1-Bromopropan-2-yl)-3-methylbenzene (CAS: Analogous to 1459-00-3) is a lipophilic aryl alkyl halide utilized as an electrophilic intermediate in the synthesis of complex pharmaceutical scaffolds.[1] Its solubility behavior is governed by the hydrophobic meta-tolyl moiety and the polarizable carbon-bromine bond.[1]

Key Solubility Insights:

- **Primary Solvents:** Halogenated hydrocarbons (DCM, Chloroform) and non-polar aromatics (Toluene).
- **Process Solvents:** Ethers (THF, MTBE) and Esters (Ethyl Acetate) offer excellent solubility with safer handling profiles than chlorinated solvents.
- **Incompatibility:** Highly insoluble in water (<10 mg/L). Reactive in nucleophilic solvents (e.g., pyridine, primary amines) under elevated temperatures.

Physicochemical Identity & Predicted Parameters

Before initiating wet-lab solubility screens, one must establish the theoretical baseline.^[1] As specific experimental data for the meta-isomer is rare in open literature, the following values are derived from structural analogs (e.g., (1-bromopropan-2-yl)benzene) and Group Contribution Methods.

Property	Value (Estimated)	Mechanistic Implication
Molecular Formula	C ₁₀ H ₁₃ Br	Lipophilic hydrocarbon skeleton. ^[1]
Molecular Weight	213.12 g/mol	Moderate size; kinetics governed by diffusion.
LogP (Octanol/Water)	3.8 – 4.2	Highly lipophilic; partitions strongly into organic phases.
Hansen (Dispersion)	~18.5 MPa	Dominant interaction; matches well with aromatics.
Hansen (Polarity)	~4.5 MPa	Low polarity; driven by the C-Br dipole.
Hansen (H-Bonding)	~1.5 MPa	Negligible; no H-bond donors/acceptors. ^[1]

Solvent Selection Strategy (Hansen Space Analysis)

To optimize reaction yield or purification, solvents must be matched to the solute's interaction radius.

Class 1: High Solubility (Recommended for Stock Solutions)

These solvents match the solute's high dispersion (

) and low H-bonding (

) requirements.

- Dichloromethane (DCM): The "Gold Standard" for solubilizing aryl halides. Excellent for initial dissolution but restricted in GMP scale-up due to toxicity.[\[1\]](#)
- Toluene: Ideally suited for the meta-tolyl core.[\[1\]](#) High boiling point allows for thermal acceleration of subsequent substitution reactions.
- Tetrahydrofuran (THF): Good general solubility; however, ensure peroxide-free status to prevent radical interference with the C-Br bond.[\[1\]](#)

Class 2: Moderate/Conditional Solubility (Process Solvents)

- Ethyl Acetate: Good solubility, eco-friendly. May require slight warming for saturation concentrations >100 mg/mL.
- Acetonitrile (MeCN): Soluble, but the polarity mismatch (high of MeCN) may cause phase separation at very low temperatures (-20°C).

Class 3: Poor Solubility / Reactive Risks (Avoid)

- Water: Strictly insoluble.
- Light Alcohols (MeOH, EtOH): Soluble, but RISK OF SOLVOLYSIS. The secondary alkyl bromide is susceptible to solvolysis in protic solvents, converting the starting material to the corresponding ether or alcohol over time.

Experimental Protocols

As a Senior Application Scientist, I recommend a Tiered Solubility Screening Workflow to validate these predictions.

Protocol A: Gravimetric "Shake-Flask" Method (Saturation)

Purpose: Determine absolute solubility limits (mg/mL) for process design.

- Preparation: Weigh 500 mg of **1-(1-Bromopropan-2-yl)-3-methylbenzene** into a 4 mL borosilicate vial.
- Addition: Add 1.0 mL of the target solvent.
- Equilibration: Vortex for 30 seconds. Place in a thermomixer at 25°C / 750 RPM for 24 hours.
 - Visual Check: If fully dissolved, add more solid until precipitation persists.
- Filtration: Filter the supernatant using a 0.45 µm PTFE syringe filter (PTFE is required; Nylon binds aryl halides).
- Quantification: Evaporate a known volume of filtrate (e.g., 200 µL) under nitrogen flow and weigh the residue.
 - Calculation:

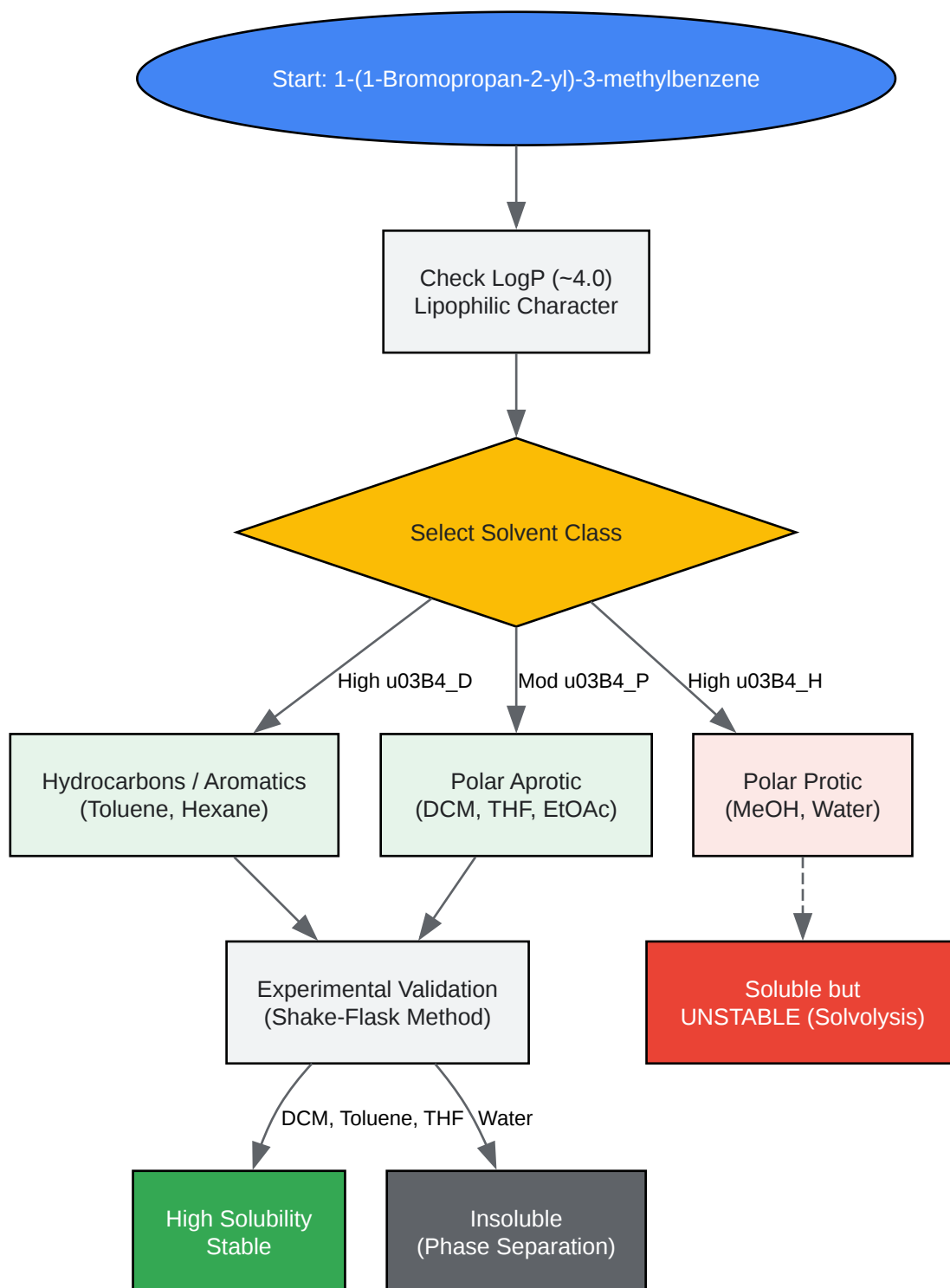
Protocol B: HPLC-UV Purity & Stability Check

Purpose: Verify the compound has not degraded (solvolized) during the solubility test.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase: Isocratic 80:20 Acetonitrile:Water (0.1% Formic Acid).
- Detection: UV @ 210 nm (Aryl absorption) and 254 nm.
- Logic: The non-polar bromide will elute late. Any early-eluting peaks indicate hydrolysis (formation of the alcohol).^[1]

Visualizing the Workflow

The following diagram illustrates the decision logic for solvent selection and experimental validation.



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Figure 1: Decision tree for solvent screening based on physicochemical properties.

Safety & Handling (E-E-A-T)

Warning: Benzylic and secondary alkyl halides are potential alkylating agents.

- Lachrymator Potential: Similar compounds (e.g., benzyl bromide) are potent lachrymators. Handle strictly within a chemical fume hood.
- Skin Absorption: The high LogP facilitates dermal absorption. Use Silver Shield® or Viton® gloves; standard nitrile gloves provide only momentary protection against halogenated solvents like DCM.
- Waste Disposal: Segregate as "Halogenated Organic Waste." Do not mix with strong bases to prevent exothermic elimination reactions.

References

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